

# Performance of Disperse Orange 25 in different polymer matrices

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078697

[Get Quote](#)

## A Comparative Guide to the Performance of **Disperse Orange 25** in Polymer Matrices

This guide provides a comprehensive comparison of the performance of C.I. **Disperse Orange 25** and its alternatives, C.I. Disperse Orange 30 and C.I. Disperse Orange 37, across various polymer matrices. The information is targeted towards researchers, scientists, and drug development professionals, offering objective data to aid in the selection of appropriate dyes for specific applications.

## Introduction

Disperse dyes are non-ionic colorants with low water solubility, making them ideal for dyeing hydrophobic synthetic fibers. The selection of a suitable disperse dye is critical as it directly impacts the final product's color fastness, durability, and overall quality. This guide focuses on **Disperse Orange 25**, a widely used monoazo dye, and compares its performance characteristics with two common alternatives, Disperse Orange 30 and Disperse Orange 37, in polyester (PET), polylactic acid (PLA), and nylon polymer matrices.

## Performance Comparison

The performance of these disperse dyes is evaluated based on their color fastness to various environmental factors, including light, washing, and heat (sublimation), as well as their thermal stability.

**Table 1: Fastness Properties of Disperse Orange Dyes on Polyester (PET)**

Dye	C.I. Name	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06) - Color Change	Wash Fastness (ISO 105-C06) - Staining	Sublimation Fastness (ISO 105-P01)
Disperse Orange 25	11227	5-6	4	4-5	4-5
Disperse Orange 30	11119	6	5	5	5
Disperse Orange 37	11132	Not specified	Good	Good	Good

Note: Fastness is rated on a scale of 1 to 5 for wash and sublimation fastness (5 being the best) and 1 to 8 for light fastness (8 being the best). Data is compiled from various sources and testing conditions may not be identical.

**Table 2: Fastness Properties of Disperse Orange Dyes on Polylactic Acid (PLA)**

Dye	C.I. Name	Light Fastness	Wash Fastness - Color Change	Wash Fastness - Staining	Sublimation Fastness
Disperse Orange 25	11227	Data not available	Data not available	Data not available	Data not available
Disperse Orange 30	11119	Good	4/5	4/5	Good
Disperse Orange 37	11132	Data not available	Data not available	Data not available	Data not available

Note: Data for PLA is less comprehensive. The values for Disperse Orange 30 are based on its performance on a PLA/PHBV blend. Generally, disperse dyes can exhibit lower fastness properties on PLA compared to PET.[1]

**Table 3: Fastness Properties of Disperse Orange Dyes on Nylon**

Dye	C.I. Name	Light Fastness	Wash Fastness - Color Change	Wash Fastness - Staining
Disperse Orange 25	11227	Fair	Poor to Moderate	Poor to Moderate
Disperse Orange 30	11119	Fair to Good	Moderate	Moderate
Disperse Orange 37	11132	Fair to Good	Moderate	Moderate

Note: Disperse dyes generally exhibit lower wet fastness on nylon compared to polyester due to weaker dye-fiber interactions.[2][3] The data presented is a qualitative assessment based on general performance characteristics of disperse dyes on polyamide fibers.

**Table 4: Thermal Properties of Disperse Orange Dyes**

Dye	C.I. Name	Melting Point (°C)	Thermal Decomposition Onset (TGA)
Disperse Orange 25	11227	170 (decomposes)	~240°C (for similar azo dyes)
Disperse Orange 30	11119	Not specified	~240°C (for similar azo dyes)
Disperse Orange 37	11132	Not specified	Data not available

Note: Thermal stability is a critical factor, especially for applications involving high-temperature processing. The decomposition onset for similar azo dyes is provided as a reference. Specific

TGA data for Disperse Orange 37 was not available.

## Experimental Protocols

### Dyeing Procedure for Polyester (High-Temperature Method)

- **Scouring:** The polyester fabric is first scoured in a solution containing 1-2 g/L of a non-ionic detergent and 1 g/L of soda ash at 60-70°C for 20-30 minutes to remove any impurities. The fabric is then rinsed thoroughly and dried.
- **Dye Bath Preparation:** A dye bath is prepared with a liquor-to-goods ratio of 10:1. A dispersing agent (0.5-1.0 g/L) is added, and the pH is adjusted to 4.5-5.5 using acetic acid.
- **Dyeing:** The required amount of disperse dye is first pasted with a small amount of water and dispersing agent before being added to the dye bath. The scoured polyester fabric is then introduced.
- **Temperature Profile:** The temperature of the dye bath is raised to 130°C at a rate of 1-2°C/minute and held at this temperature for 45-60 minutes.
- **Cooling and Rinsing:** The dye bath is then cooled to 70°C, and the fabric is removed and rinsed with hot and cold water.
- **Reduction Clearing:** To improve wash fastness, a reduction clearing process is carried out in a bath containing 2 g/L sodium hydrosulfite, 2 g/L caustic soda, and 1 g/L non-ionic detergent at 70-80°C for 15-20 minutes.
- **Final Rinse and Drying:** The fabric is thoroughly rinsed and then dried.

### Dyeing Procedure for Polylactic Acid (PLA)

- **Scouring:** Similar to polyester, PLA fabric is scoured to ensure a clean surface for dyeing.
- **Dye Bath Preparation:** A dye bath is prepared with a liquor-to-goods ratio of 20:1. A dispersing agent is added, and the pH is adjusted to 4.5-5.0.
- **Dyeing:** The dispersed dye is added to the bath, followed by the PLA fabric.

- **Temperature Profile:** The temperature is raised to 110°C at a rate of 1-2°C/minute and maintained for 30-60 minutes. It is crucial not to exceed this temperature to avoid degradation of the PLA fibers.[\[1\]](#)
- **Cooling and Aftertreatment:** The bath is cooled, and the fabric is rinsed. A mild clearing treatment may be performed if necessary.

## Dyeing Procedure for Nylon

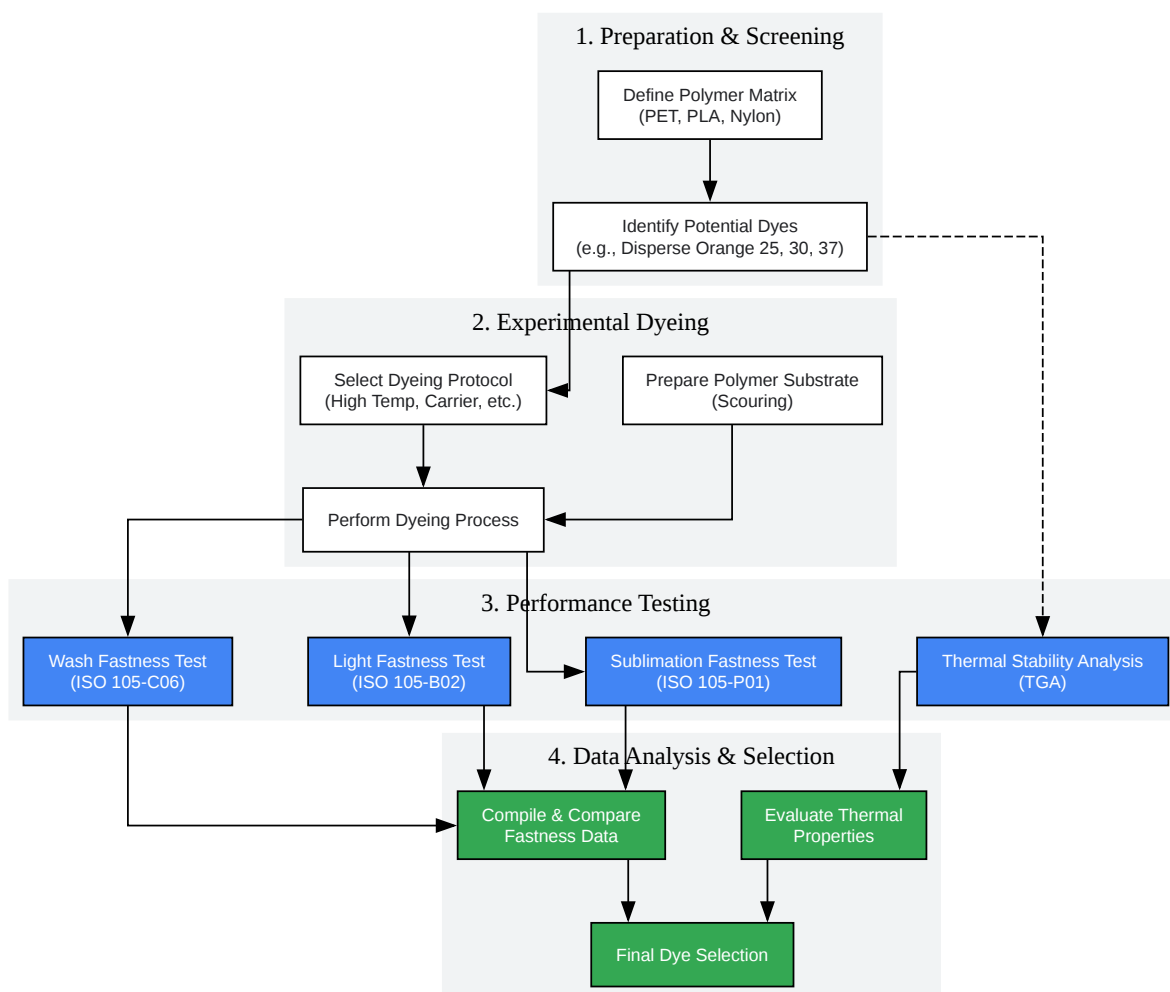
- **Preparation:** The nylon fabric is washed with a non-ionic detergent to remove any finishes or oils.
- **Dye Bath Preparation:** A dye bath is prepared with a liquor-to-goods ratio of 20:1. A leveling agent is often added to ensure even dye uptake. The pH is typically set between 6 and 7.
- **Dyeing:** The disperse dye is added to the bath, and the temperature is gradually raised to the boil (approximately 100°C).
- **Dyeing Cycle:** Dyeing is continued at the boil for 45-60 minutes.
- **Rinsing and Drying:** The fabric is then rinsed thoroughly and dried at a moderate temperature.

## Fastness Testing Protocols

- **Light Fastness:** Tested according to ISO 105-B02, where specimens are exposed to a xenon arc lamp under specified conditions. The change in color is assessed against the Blue Wool scale (1-8).
- **Wash Fastness:** Performed according to ISO 105-C06. The dyed sample, in contact with a multifiber fabric, is laundered in a standard soap solution. The color change of the sample and the staining of the adjacent fibers are evaluated using grey scales (1-5).
- **Sublimation Fastness (Dry Heat):** Conducted as per ISO 105-P01. The dyed fabric is subjected to a specific temperature in a heating device, and the staining on an adjacent undyed fabric is assessed with a grey scale (1-5).

## Visualizations

### Logical Workflow for Disperse Dye Evaluation



[Click to download full resolution via product page](#)

Caption: Workflow for the evaluation and selection of disperse dyes for polymer matrices.

## Conclusion

**Disperse Orange 25** is a versatile dye, particularly for polyester, offering a good balance of fastness properties. However, for applications demanding higher wash and sublimation fastness on polyester, Disperse Orange 30 presents a superior alternative. The performance of these dyes on PLA and nylon is generally lower than on polyester, with Disperse Orange 30 showing promise for PLA applications. The choice of dye should be carefully considered based on the specific polymer matrix and the end-use requirements of the final product. The experimental protocols provided in this guide offer a standardized approach for conducting comparative studies to inform this selection process.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. discoveryjournals.org [discoveryjournals.org]
- 3. Dyeing of Polyamide Fibers | PDF | Nylon | Dye [scribd.com]
- To cite this document: BenchChem. [Performance of Disperse Orange 25 in different polymer matrices]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078697#performance-of-disperse-orange-25-in-different-polymer-matrices\]](https://www.benchchem.com/product/b078697#performance-of-disperse-orange-25-in-different-polymer-matrices)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)